

Application of 3-Allyl-5-ethoxy-4-methoxybenzaldehyde in Fragrance Development

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Compound of Interest

Compound Name: 3-Allyl-5-ethoxy-4-methoxybenzaldehyde

Cat. No.: B1275923

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Disclaimer: The compound **3-Allyl-5-ethoxy-4-methoxybenzaldehyde** is not readily documented in publicly available scientific literature. This document utilizes data from its close structural isomer, 3-Allyl-4-ethoxy-5-methoxybenzaldehyde (CAS No: 872183-27-2), as a surrogate to provide application notes and protocols for fragrance development. All data and protocols should be adapted and validated for the specific compound of interest.

Introduction

3-Allyl-5-ethoxy-4-methoxybenzaldehyde is a substituted aromatic aldehyde with potential applications in the fragrance industry. Its molecular structure, featuring an allyl group, an ethoxy group, and a methoxy group on a benzaldehyde core, suggests a complex and nuanced olfactory profile. Aromatic aldehydes are a well-established class of fragrance ingredients, known for their diverse scent characteristics, ranging from sweet and spicy to floral and fruity. [1][2][3] This document provides detailed application notes and experimental protocols for the evaluation and utilization of this compound in fragrance development for researchers, scientists, and drug development professionals.

Physicochemical and Olfactory Properties

Quantitative data for 3-Allyl-4-ethoxy-5-methoxybenzaldehyde and related benzaldehyde derivatives are summarized in Table 1. This information is crucial for formulation, stability, and

safety assessments.

Table 1: Physicochemical and Olfactory Properties of 3-Allyl-4-ethoxy-5-methoxybenzaldehyde and Related Compounds

Property	3-Allyl-4-ethoxy-5-methoxybenzaldehyde	3-Allyl-4-hydroxy-5-methoxybenzaldehyde	3-Ethoxy-4-methoxybenzaldehyde	Benzaldehyde
CAS Number	872183-27-2[4]	20240-58-8[5]	1131-52-8	100-52-7[1]
Molecular Formula	C13H16O3	C11H12O3[5]	C10H12O3[6]	C7H6O
Molecular Weight (g/mol)	220.3	192.21[5]	180.20[6]	106.12
Appearance	Colorless to pale yellow liquid	White solid	Off-white solid powder, crystals, or chunks[7]	Colorless liquid
Odor Profile	Aromatic	Not specified	Not specified	Almond-like, sweet, warm[1][3]
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol and acetone[4]	Not specified	Soluble in methanol[7]	Miscible in volatile oils, fixed oils, ether, and alcohol[8]
Purity	95%[4]	Not specified	99%	Natural 99% min. [8]
Shelf Life	2 years under proper storage conditions[4]	Not specified	Not specified	Not specified
Storage	Store in a cool, dry place in tightly sealed containers away from direct sunlight and heat[4]	Not specified	Room temperature	Not specified

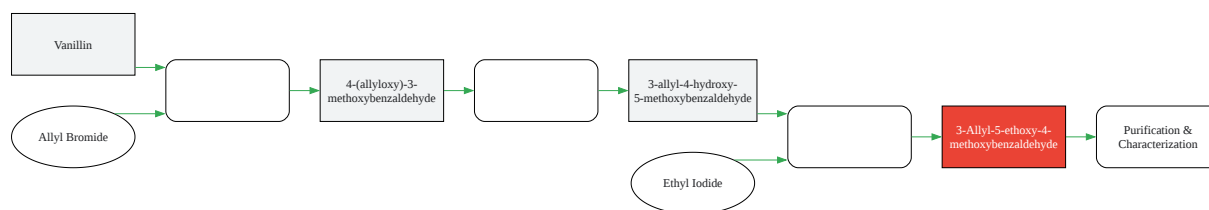
Experimental Protocols

Synthesis of 3-Allyl-5-ethoxy-4-methoxybenzaldehyde (Hypothetical)

A potential synthetic route for the target compound can be extrapolated from the synthesis of similar benzaldehyde derivatives.^{[9][10][11]} The following is a hypothetical protocol based on a Claisen rearrangement followed by etherification.

Protocol 1: Hypothetical Synthesis

- Starting Material: 4-Hydroxy-3-methoxybenzaldehyde (vanillin).
- Alkylation: React vanillin with allyl bromide in the presence of a base (e.g., K₂CO₃) in a suitable solvent (e.g., acetone) to yield 4-(allyloxy)-3-methoxybenzaldehyde.
- Claisen Rearrangement: Heat the product from step 2 to induce a Claisen rearrangement, forming 3-allyl-4-hydroxy-5-methoxybenzaldehyde.^[9]
- Etherification: React the rearranged product with an ethylating agent (e.g., ethyl iodide or diethyl sulfate) in the presence of a base to yield the final product, **3-Allyl-5-ethoxy-4-methoxybenzaldehyde**.
- Purification: Purify the final product using column chromatography.
- Characterization: Confirm the structure and purity of the synthesized compound using techniques such as ¹H NMR, ¹³C NMR, and GC-MS.



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Hypothetical synthesis of the target compound.

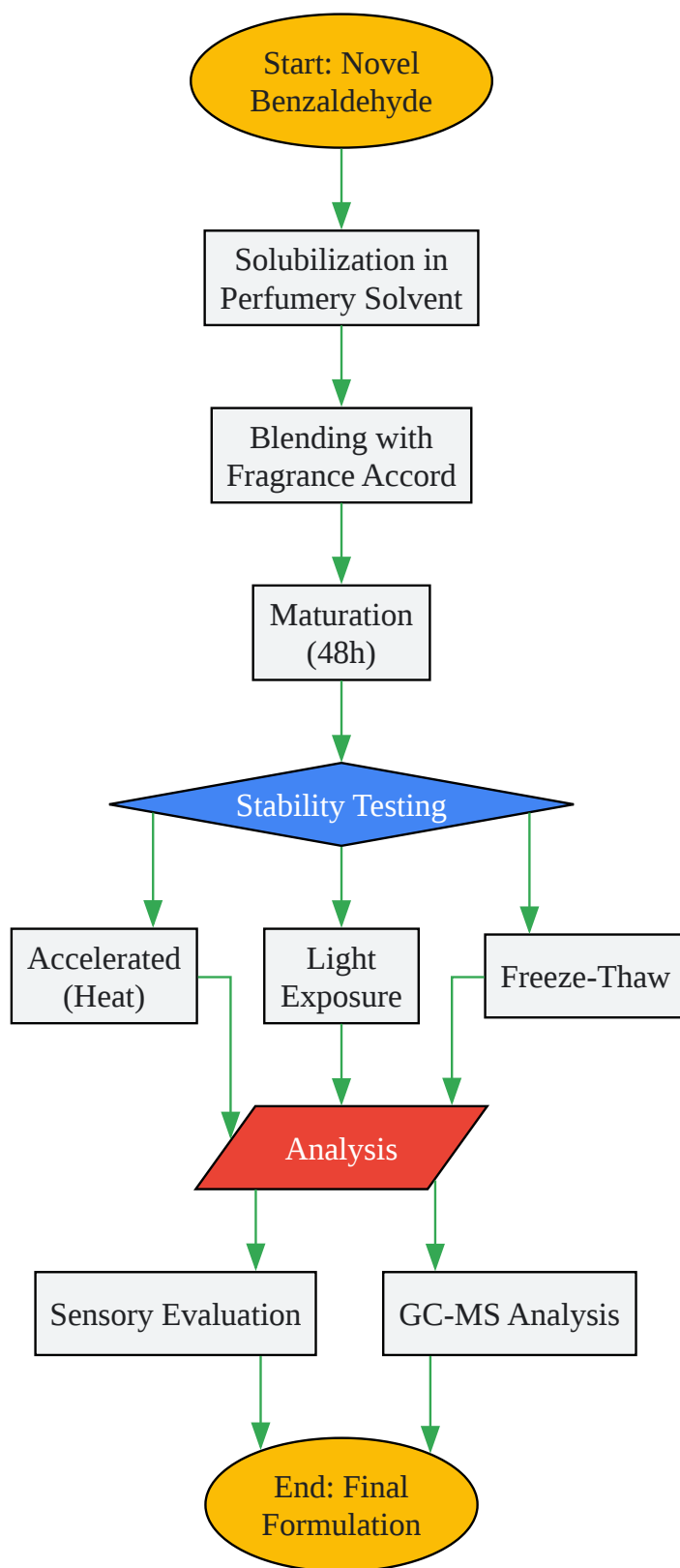
Fragrance Formulation and Evaluation

This protocol outlines the steps for incorporating the novel benzaldehyde into a fragrance formulation and evaluating its performance.

Protocol 2: Fragrance Formulation and Stability Testing

- **Solubilization:** Prepare a stock solution of **3-Allyl-5-ethoxy-4-methoxybenzaldehyde** in a suitable solvent, such as perfumer's alcohol (ethanol).
- **Blending:** Create a simple fragrance accord by blending the stock solution with other fragrance materials (e.g., floral, woody, citrus notes) at varying concentrations. A typical starting concentration for a novel ingredient is between 0.1% and 2% of the total fragrance concentrate.
- **Maturation:** Allow the fragrance blend to mature for at least 48 hours in a cool, dark place to allow the notes to meld.
- **Stability Testing:**

- Accelerated Stability: Store aliquots of the fragrance formulation at elevated temperatures (e.g., 40°C and 50°C) for a period of 1 to 3 months.[\[12\]](#)[\[13\]](#)
- Light Exposure: Expose an aliquot to controlled UV and visible light to assess photodegradation.[\[13\]](#)
- Freeze-Thaw Cycling: Subject an aliquot to repeated freeze-thaw cycles (e.g., -10°C to 25°C) to evaluate stability under temperature fluctuations.[\[13\]](#)
- Analysis: At regular intervals, evaluate the samples from the stability tests for any changes in color, clarity, and scent profile using sensory evaluation and analytical techniques like GC-MS.[\[12\]](#)[\[14\]](#)[\[15\]](#)



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Workflow for fragrance evaluation.

Sensory Evaluation

Sensory evaluation is critical for understanding the olfactory characteristics of the new compound and its contribution to a fragrance blend.[\[16\]](#)[\[17\]](#)[\[18\]](#)

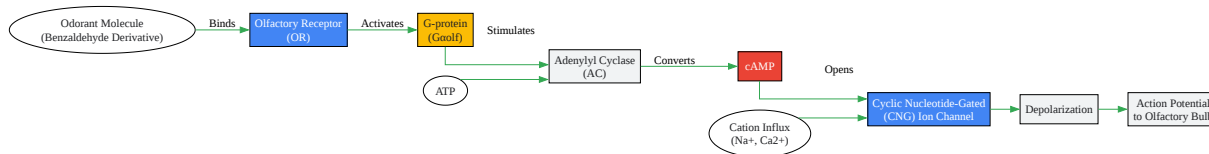
Protocol 3: Sensory Evaluation

- Panel Selection: Assemble a panel of trained sensory assessors.[\[17\]](#)
- Odor Profile: Dip a smelling strip into a 1% solution of the compound in ethanol and have the panel describe the odor profile at different time points (top, middle, and base notes).
- Triangle Test: To determine if the addition of the new compound has a perceptible effect on a fragrance blend, present the panel with three samples, two of which are identical (the control fragrance) and one is different (the fragrance with the new compound). Ask the panelists to identify the different sample.[\[17\]](#)
- Hedonic Testing: Use a consumer panel to rate the pleasantness of the fragrance with and without the new compound on a hedonic scale (e.g., 1 to 9, from "dislike extremely" to "like extremely").[\[17\]](#)

Olfactory Receptor Signaling

The perception of odorants like **3-Allyl-5-ethoxy-4-methoxybenzaldehyde** begins with the interaction of the molecule with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium.

Upon binding of an odorant molecule to its specific OR, a conformational change is induced in the receptor. This activates a G-protein (G α olf), which in turn stimulates adenylyl cyclase to produce cyclic AMP (cAMP). The increase in intracellular cAMP opens cyclic nucleotide-gated ion channels, leading to an influx of cations (Na⁺ and Ca²⁺) and depolarization of the neuron. This depolarization generates an action potential that travels along the axon to the olfactory bulb in the brain, where the signal is further processed, leading to the perception of a specific scent.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)



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Simplified olfactory signaling pathway.

Conclusion

While direct data for **3-Allyl-5-ethoxy-4-methoxybenzaldehyde** is scarce, the information available for its close isomer and other related benzaldehydes suggests its potential as a valuable ingredient in fragrance development. The provided protocols offer a systematic approach for its synthesis, formulation, and evaluation. Further research is necessary to fully characterize its olfactory profile, performance, and safety. The successful application of this and other novel aromatic aldehydes will continue to drive innovation in the fragrance industry.

[1][23][24]


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